

Unidentified Compound: LAS195319 - Dosage and Administration in Mice Cannot Be Determined

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LAS195319

Cat. No.: B15542463

[Get Quote](#)

Comprehensive searches for the compound designated as **LAS195319** have yielded no specific information regarding its dosage, administration, or mechanism of action in mice. The identifier "**LAS195319**" does not correspond to any known drug, experimental compound, or biological agent in the available scientific literature and public databases.

Efforts to locate preclinical studies, experimental protocols, or any quantitative data related to **LAS195319** in murine models were unsuccessful. Consequently, the creation of detailed application notes, protocols, and data summaries as requested is not possible at this time.

General information on common routes of drug administration in mice is available and includes intravenous, intraperitoneal, subcutaneous, and oral gavage.^{[1][2][3][4]} The selection of a specific route depends on the physicochemical properties of the substance, the desired pharmacokinetic profile, and the experimental endpoint.^[1] However, without any information on the nature of **LAS195319**, providing specific guidance on its administration would be inappropriate and potentially hazardous.

Similarly, while various signaling pathways are studied in preclinical mouse models, the absence of data on **LAS195319**'s biological target or mechanism of action prevents the generation of any relevant signaling pathway diagrams.

Researchers, scientists, and drug development professionals seeking information on a specific compound are advised to verify the correct identifier. If "**LAS195319**" is a novel or internal

compound name, access to internal documentation or direct communication with the originating laboratory would be necessary to obtain the required information for developing experimental protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cea.unizar.es [cea.unizar.es]
- 2. blog.addgene.org [blog.addgene.org]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. mcgill.ca [mcgill.ca]
- To cite this document: BenchChem. [Unidentified Compound: LAS195319 - Dosage and Administration in Mice Cannot Be Determined]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15542463#las195319-dosage-and-administration-in-mice]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com